

# commercial availability and suppliers of 4-Bromopyridazine

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## Compound of Interest

Compound Name: 4-Bromopyridazine

Cat. No.: B057311

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An In-Depth Technical Guide to **4-Bromopyridazine**: Synthesis, Commercial Availability, and Applications in Drug Discovery

## Introduction

**4-Bromopyridazine** is a halogenated heterocyclic compound of significant interest to the scientific community, particularly those in pharmaceutical research and drug development. Its structure, featuring a pyridazine ring substituted with a bromine atom, makes it a versatile and highly reactive building block for the synthesis of complex molecular architectures. As an important intermediate, the strategic incorporation of the **4-bromopyridazine** moiety allows for the construction of diverse chemical libraries, leading to the discovery of novel therapeutic agents.<sup>[1][2][3]</sup>

This guide provides a comprehensive overview of **4-bromopyridazine**, covering its synthesis, commercial availability, chemical reactivity, and critical applications, with a focus on providing practical insights for researchers and development professionals. While its synthesis can be challenging and the market price is consequently high, its utility in modern organic synthesis often justifies the cost.<sup>[4]</sup>

## Physicochemical and Structural Information

**4-Bromopyridazine** is primarily identified by its unique chemical structure and properties. These identifiers are crucial for sourcing, handling, and regulatory compliance.

Property	Value	Source
IUPAC Name	4-bromopyridazine	PubChem[5]
CAS Number	115514-66-4	PubChem[5]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrN <sub>2</sub>	PubChem[5]
Molecular Weight	158.98 g/mol	PubChem[5]
Appearance	Colorless liquid or solid (context dependent)	General Knowledge
Synonyms	Pyridazine, 4-bromo-	PubChem[5]

Note: The compound is also frequently supplied as **4-Bromopyridazine** Hydrobromide (CAS: 1220039-64-4), a more stable salt form.[6][7][8]

## Industrial Synthesis Protocol

The synthesis of **4-bromopyridazine** is noted to be difficult, which contributes to its high cost. [4] An industrial preparation method has been developed to improve yield and scalability, starting from the readily available raw material 3,6-dichloropyridazine.[4]

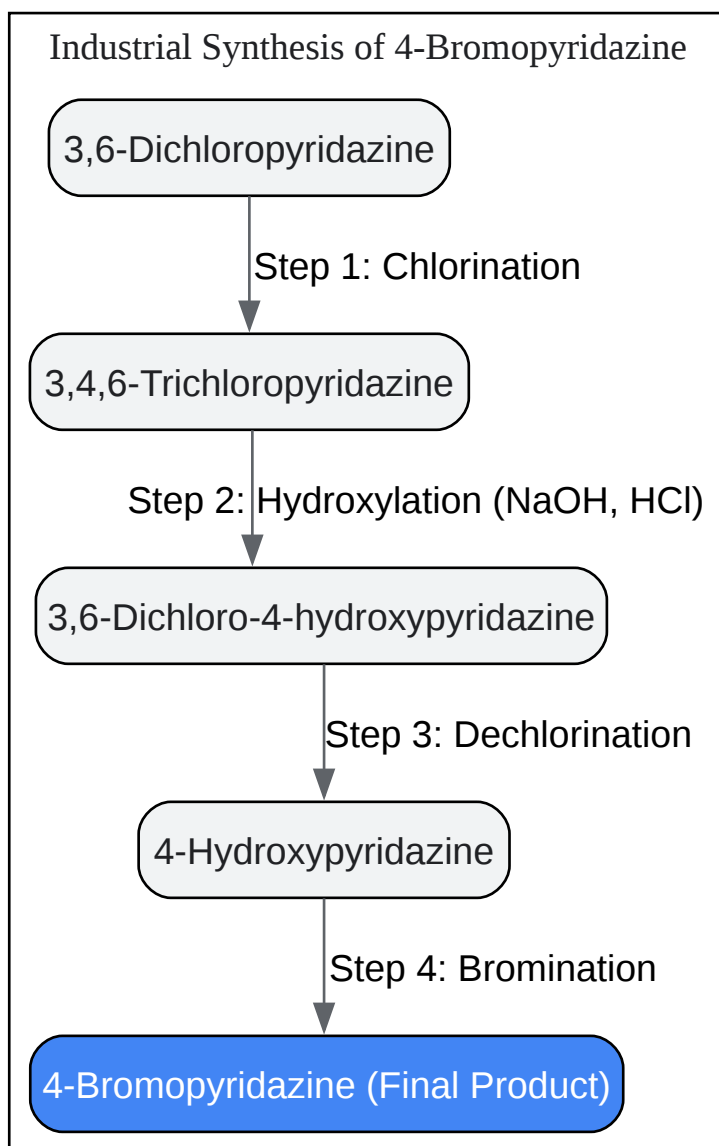
### Four-Step Industrial Synthesis Workflow:

An patented industrial method outlines a robust pathway to produce **4-bromopyridazine** with high yield.[4]

- Chlorination: 3,6-dichloropyridazine is first chlorinated to produce 3,4,6-trichloropyridazine as a white powder.
- Hydroxylation: The resulting 3,4,6-trichloropyridazine is treated with a 5-15% sodium hydroxide (NaOH) solution and heated under reflux at 100°C for 4-10 hours. The pH is then adjusted to 1.0 with hydrochloric acid (HCl) to crystallize the product, yielding 3,6-dichloro-4-hydroxypyridazine.[4]
- Dechlorination: The 3,6-dichloro-4-hydroxypyridazine intermediate is then processed to remove the chlorine atoms, resulting in 4-hydroxypyridazine.

- Bromination: In the final step, the 4-hydroxypyridazine is brominated to yield the target compound, **4-bromopyridazine**.

This multi-step process is designed for industrial application, balancing reaction efficiency with the availability of starting materials.[4]



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Caption: Workflow for the industrial synthesis of **4-Bromopyridazine**.

## Spectroscopic Characterization

Confirmation of the final product's identity is typically achieved through Nuclear Magnetic Resonance (NMR) spectroscopy. The  $^1\text{H}$  NMR spectrum provides a definitive fingerprint of the molecule.

- $^1\text{H}$  NMR (400 MHz, DMSO- $d_6$ ):  $\delta$  9.495 (m, 1H), 9.133 (m, 1H), 8.11 (m, 1H).[4]

Further analytical data, such as HPLC and LC-MS, are often available from commercial suppliers to verify purity.[9]

## Commercial Availability and Suppliers

**4-Bromopyridazine** and its hydrobromide salt are available from a range of specialized chemical suppliers. The hydrobromide form is often preferred for its enhanced stability and ease of handling. Researchers can procure this intermediate in various quantities, from milligrams for initial screening to larger quantities for scale-up operations.

Supplier	Product Form	Purity/Grade	Notes
Sigma-Aldrich	4-Bromopyridazine	Not specified; sold "as-is" for discovery research	Buyer assumes responsibility for purity confirmation.[10]
Apollo Scientific	4-Bromopyridazine HBr	95%	Available in 250mg to 10g quantities.[7]
Santa Cruz Biotech	4-Bromopyridazine HBr	Research Grade	Biochemical for proteomics research. [6]
United States Bio	4-Bromopyridazine HBr	Highly Purified	Stored at 4°C.[8]
Finetech Industry	4-Bromopyridazine HBr	High Quality	Custom synthesis and bulk quantities available.[11]
BLD Pharm	4-Bromopyridazine HBr	Specification available	Provides NMR, HPLC, LC-MS documentation.[9]

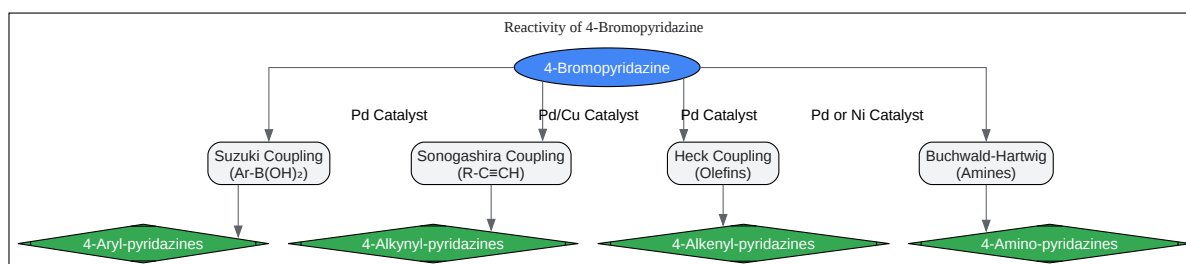
Pricing is variable and reflects the compound's complex synthesis. For instance, prices from Apollo Scientific for the hydrobromide salt range from approximately £59.00 for 250mg to £872.00 for 10g, highlighting its status as a high-value intermediate.<sup>[7]</sup>

## Chemical Reactivity and Applications in Drug Discovery

The true value of **4-bromopyridazine** lies in its reactivity, which allows it to serve as a versatile scaffold in medicinal chemistry. The carbon-bromine bond is particularly amenable to palladium-catalyzed cross-coupling reactions, a cornerstone of modern drug synthesis.<sup>[2][12][13]</sup>

### Key Reactions and Applications:

- **Cross-Coupling Reactions:** It is an excellent substrate for Suzuki-Miyaura, Sonogashira, and Mizoroki-Heck reactions.<sup>[12][13][14]</sup> These methods enable the facile introduction of aryl, alkyl, and alkynyl groups at the 4-position of the pyridazine ring, creating diverse molecular libraries for biological screening.<sup>[3][15]</sup>
- **Synthesis of APIs:** The pyridazine heterocycle is a privileged structure in drug discovery, known for its unique physicochemical properties, including a high dipole moment and dual hydrogen-bonding capacity, which are crucial for drug-target interactions.<sup>[16]</sup> **4-Bromopyridazine** is a key intermediate in the synthesis of APIs targeting central nervous system (CNS) disorders and viral infections.<sup>[2][3]</sup>
- **γ-Secretase Modulators:** The hydrobromide salt is specifically cited for its use in preparing γ-secretase modulators, which are investigated for applications in neurodegenerative diseases like Alzheimer's.<sup>[1]</sup>



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)